

An In-depth Technical Guide to 4-Amino-3-methoxybenzoic Acid

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Compound of Interest

Compound Name: 2486-69-3

Cat. No.: B104335

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Amino-3-methoxybenzoic acid, also known as 4-amino-m-anisic acid, is an aromatic organic compound that serves as a crucial building block in various synthetic applications.^{[1][2]} Its unique structure, featuring amino, methoxy, and carboxylic acid functional groups, makes it a versatile intermediate in the pharmaceutical, dye, and pigment industries.^[3] In the realm of drug discovery and development, it is particularly noted as a key precursor for the synthesis of compounds with significant biological activities, including antitumor agents and enzyme inhibitors.^{[1][4]} This guide provides a comprehensive overview of its fundamental properties, synthesis, applications, and safety protocols, tailored for a scientific audience.

Core Properties of 4-Amino-3-methoxybenzoic Acid

The fundamental chemical and physical properties of 4-Amino-3-methoxybenzoic acid are summarized below, providing essential data for its handling, application, and characterization.

Chemical Identifiers and Molecular Characteristics

This table outlines the key identifiers and molecular data for 4-Amino-3-methoxybenzoic acid.

Property	Value	Reference
CAS Number	2486-69-3	[1]
Molecular Formula	C8H9NO3	[1]
Molecular Weight	167.16 g/mol	[1]
IUPAC Name	4-Amino-3-methoxybenzoic acid	-
Synonyms	4-Amino-m-anisic acid, 3-Methoxy-4-aminobenzoic acid, o-Anisidine-4-carboxylic acid	[2][5][6]
SMILES	<chem>COc1cc(ccc1N)C(O)=O</chem>	[7]
InChI Key	JNFGlyJROFAOQP-UHFFFAOYSA-N	[7]

Physical and Chemical Properties

The following table details the key physical and chemical properties of the compound.

Property	Value	Reference
Appearance	Grey powder; White to Light yellow to Light orange powder to crystal	[1][2]
Melting Point	186-188 °C	[1]
Boiling Point	357.9±27.0 °C (Predicted)	[1]
Solubility	Soluble in Methanol	[1]
pKa	4.74±0.10 (Predicted)	[1]
Storage Temperature	Room Temperature, Sealed in dry, Keep in dark place	[1]

Synthesis Protocol

A common and efficient method for the synthesis of 4-Amino-3-methoxybenzoic acid involves the hydrolysis of its methyl ester precursor, methyl 4-amino-3-methoxybenzoate.^[8]

Experimental Protocol: Hydrolysis of Methyl 4-amino-3-methoxybenzoate

Objective: To synthesize 4-Amino-3-methoxybenzoic acid with high purity and yield.

Materials:

- Methyl 4-amino-3-methoxybenzoate (1 eq.)
- Methanol (MeOH)
- Water
- Tetrahydrofuran (THF)
- Lithium hydroxide (LiOH) (5 eq.)
- 2 N Hydrochloric acid (HCl)
- Ethyl acetate (EtOAc)

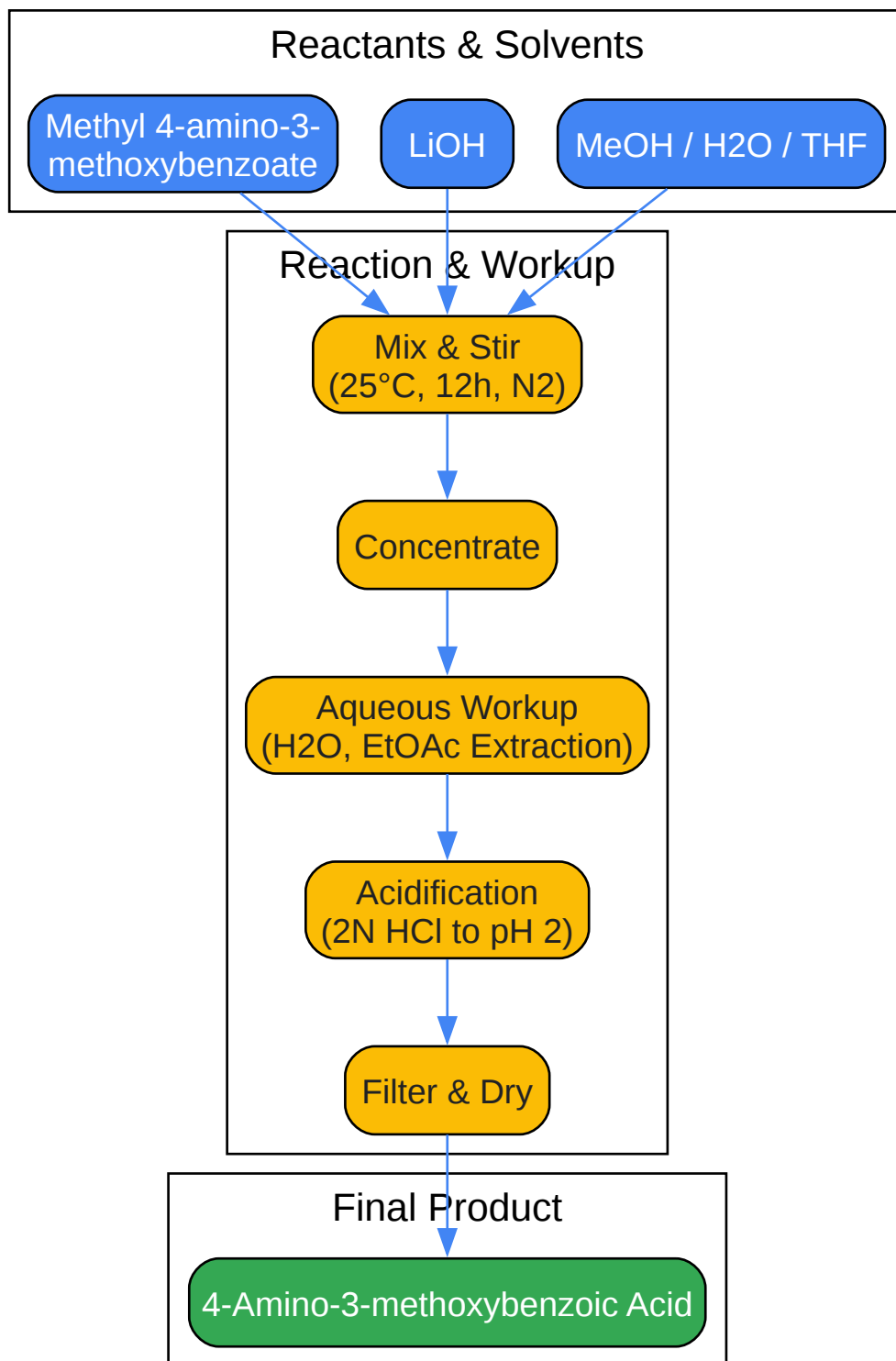
Procedure:

- A solution of methyl 4-amino-3-methoxybenzoate (e.g., 4.5 g, 23.59 mmol) is prepared in a mixture of MeOH (45 mL), water (15 mL), and THF (15 mL).^[8]
- LiOH (e.g., 4.95 g, 117.97 mmol) is added to the solution in one portion at 25 °C under a nitrogen (N₂) atmosphere.^[8]
- The resulting mixture is stirred at 25 °C for 12 hours.^[8]
- Reaction completion is monitored by Thin Layer Chromatography (TLC) using a mobile phase of PE:EtOAc = 3:1, where the product should show an R_f value of 0.^[8]

- Upon completion, the mixture is concentrated under reduced pressure at 40 °C.[8]
- The residue is poured into water (50 mL) and stirred for 1 minute.[8]
- The aqueous phase is extracted with EtOAc (3 x 30 mL) to remove any unreacted starting material or non-polar impurities.[8]
- The pH of the aqueous phase is adjusted to 2 by adding 2 N HCl, leading to the precipitation of the product.[8]
- The precipitate is collected by filtration and concentrated in vacuo to yield 4-Amino-3-methoxybenzoic acid as a light yellow solid (e.g., 4 g, 96.35% yield).[8]

Synthesis Workflow Diagram

Synthesis Workflow of 4-Amino-3-methoxybenzoic Acid

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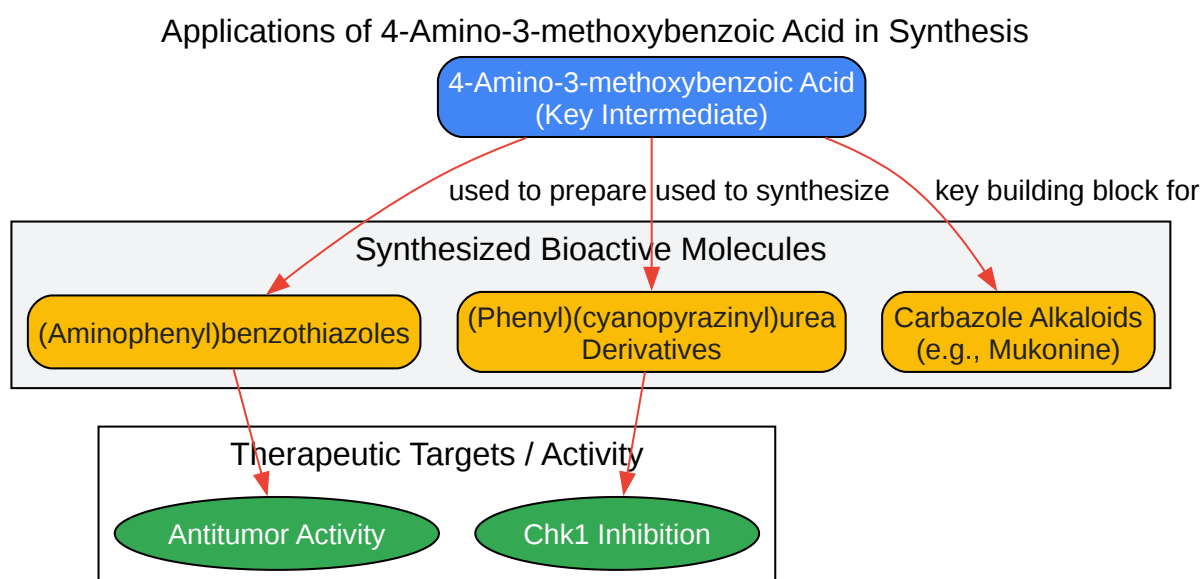
Synthesis of 4-Amino-3-methoxybenzoic acid.

Applications in Drug Development and Research

4-Amino-3-methoxybenzoic acid is a valuable building block in medicinal chemistry, primarily utilized as an intermediate in the synthesis of more complex, biologically active molecules.^[9]

- **Antitumor Agents:** It is a key intermediate in the preparation of (aminophenyl)benzothiazoles, a class of compounds investigated for their antitumor activities.^[1]
- **Checkpoint Kinase-1 (Chk1) Inhibitors:** The compound is used to synthesize (phenyl)(cyanopyrazinyl)urea derivatives, which have been identified as inhibitors of Chk1, a crucial target in cancer therapy.^[1]
- **Carbazole Alkaloids:** It serves as a key building block for the efficient synthesis of carbazole alkaloids such as mukonine and mukonidine via oxidative annulation.^[1]
- **Enzyme Inhibition:** It has been described as an inhibitor of the enzyme hydroxylase and shows potential in inhibiting cancer cell growth at nanomolar concentrations.^[4]

Role as a Synthetic Intermediate



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Role as an intermediate in drug development.

Safety and Handling

Proper handling of 4-Amino-3-methoxybenzoic acid is essential in a laboratory setting. The compound is classified as an irritant.

Hazard Identification and Precautionary Measures

The following table summarizes the GHS hazard classifications and corresponding precautionary statements.

Hazard Class	GHS Pictogram	Signal Word	Hazard Statements	Precautionary Statements	Reference
Skin Corrosion/Irritation	GHS07 (Exclamation Mark)	Warning	H315: Causes skin irritation	P280: Wear protective gloves/protective clothing/eye protection/face protection. P302 + P352: IF ON SKIN: Wash with plenty of soap and water.	[7][10]
Serious Eye Damage/Eye Irritation	GHS07 (Exclamation Mark)	Warning	H319: Causes serious eye irritation	P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[7][10]
Specific target organ toxicity (single exposure)	GHS07 (Exclamation Mark)	Warning	H335: May cause respiratory irritation	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P271: Use only	[7][10]

outdoors or in
a well-
ventilated
area.

Handling and Storage:

- Engineering Controls: Use only in a well-ventilated area, preferably in a fume hood.[10]
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection (e.g., safety glasses with side-shields or goggles).[7][11] A NIOSH/MSHA approved respirator (such as a dust mask type N95) should be used if significant dust is generated.[7][12]
- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place.[10] Store locked up.[10] It is incompatible with strong oxidizing agents.[10]
- Spills: In case of a spill, sweep up the material and shovel it into suitable containers for disposal, avoiding dust formation.[10]

This comprehensive guide serves as a foundational resource for professionals engaged in research and development involving 4-Amino-3-methoxybenzoic acid. Its well-defined properties and versatile reactivity underscore its importance as a key chemical intermediate in the creation of high-value molecules.

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